

Application Notes and Protocols for the Safe Handling of Methyl Formate

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Compound of Interest

Compound Name: Methyl formate

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed safety precautions, handling protocols, and emergency procedures for working with **methyl formate**. The information is intended to supplement, not replace, institutional safety protocols and Safety Data Sheets (SDS).

Chemical and Physical Properties

Methyl formate is a colorless, highly flammable liquid with a pleasant, ethereal odor.^{[1][2][3]} It is crucial to be aware of its physical properties to handle it safely.

Property	Value	References
Molecular Formula	C ₂ H ₄ O ₂	[4][5]
Molecular Weight	60.05 g/mol	[4][6][7]
Boiling Point	31.5 °C (88.7 °F)	[2][3][6]
Melting Point	-100 °C (-148 °F)	[6][7][8]
Flash Point	-19 °C (-2.2 °F)	[7][8][9]
Autoignition Temperature	449 °C (840.2 °F)	[6][7][8]
Lower Explosive Limit (LEL)	5%	[6]
Upper Explosive Limit (UEL)	23%	[6]
Vapor Pressure	476 mmHg at 20 °C (68 °F)	[6][7]
Vapor Density (Air = 1)	2.07	[6]
Specific Gravity (Water = 1)	0.977 at 20 °C (68 °F)	[6]
Solubility in Water	30 g/100 mL at 20 °C	[7][8]

Hazard Identification and Health Effects

Methyl formate is classified as an extremely flammable liquid and vapor.[4][10][11] It is harmful if swallowed or inhaled and causes serious eye irritation.[4][10] It may also cause respiratory irritation.[4][10]

Acute Health Effects:

- Inhalation: Irritation of the nose, throat, and respiratory tract, potentially leading to coughing and shortness of breath.[1][11] High concentrations can cause central nervous system depression with symptoms like dizziness, lightheadedness, unconsciousness, and in severe cases, death.[1]
- Eye Contact: Causes serious eye irritation, tearing, and a burning sensation.[1][4][9]

- Skin Contact: Can cause skin irritation.[8] Prolonged or repeated contact may lead to drying and cracking of the skin.[1] It can be absorbed through the skin.[8]
- Ingestion: Harmful if swallowed, and may cause gastrointestinal irritation.[4][9]

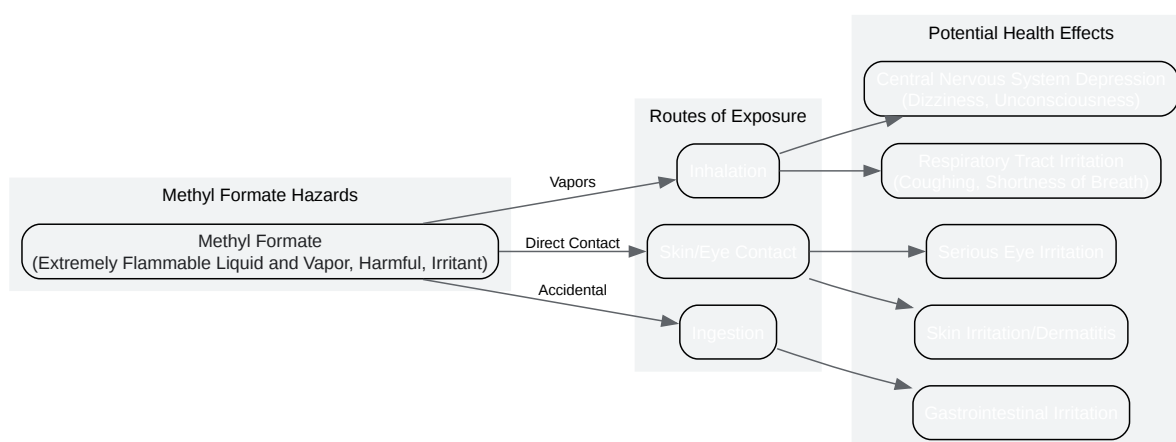
Chronic Health Effects:

- Prolonged or repeated skin contact can lead to dermatitis.[1]

Occupational Exposure Limits

Agency	TWA (8-hour)	STEL (15-minute)	Notes
OSHA (PEL)	100 ppm (250 mg/m ³)	-	[1][12]
NIOSH (REL)	100 ppm (250 mg/m ³)	150 ppm (375 mg/m ³)	[1][11][12]
ACGIH (TLV)	50 ppm	100 ppm	Skin absorption warning.[8][12]

Logical Relationship of Hazards and Health Effects



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Caption: Logical relationship of **methyl formate** hazards, exposure routes, and potential health effects.

Experimental Protocols: Standard Operating Procedures (SOPs)

SOP 1: General Handling and Use of Methyl Formate

- Preparation and Engineering Controls:
 - Work exclusively in a well-ventilated area, preferably within a certified chemical fume hood.[4][10]
 - Ensure an eyewash station and safety shower are readily accessible.[1]
 - Remove all potential ignition sources from the work area, including open flames, hot plates, and spark-producing equipment.[1][10] Use explosion-proof electrical equipment.[4][10]
 - Ground and bond all containers and receiving equipment during transfer to prevent static discharge.[1][4]
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical splash goggles and a face shield.[1][9][13]
 - Hand Protection: Wear appropriate chemical-resistant gloves. Consult the glove manufacturer's compatibility data for **methyl formate**. [4][13]
 - Skin and Body Protection: Wear a flame-retardant lab coat and closed-toe shoes.[1]
 - Respiratory Protection: If working outside a fume hood or if exposure limits are likely to be exceeded, use a NIOSH-approved respirator with an organic vapor cartridge.[9][11]
- Handling Procedure:

- Dispense the smallest quantity necessary for the experiment.
- Keep the container tightly closed when not in use.[\[4\]](#)[\[10\]](#)
- Avoid actions that could generate a mist or aerosol.
- Do not eat, drink, or smoke in the work area.[\[1\]](#)[\[4\]](#)
- Waste Disposal:
 - Collect all **methyl formate** waste in a designated, properly labeled, and sealed container.
 - Dispose of waste through the institution's hazardous waste management program.[\[1\]](#)[\[4\]](#)

SOP 2: Storage of Methyl Formate

- Storage Location:
 - Store in a cool, dry, well-ventilated, and fireproof area.[\[4\]](#)[\[10\]](#)
 - Keep away from heat, sparks, open flames, and direct sunlight.[\[4\]](#)[\[10\]](#)
 - Store in a tightly sealed container.[\[4\]](#)[\[10\]](#)
- Incompatible Materials:
 - Store separately from oxidizing agents, strong acids, and strong bases.[\[1\]](#)

SOP 3: Emergency Procedures - Spill Response

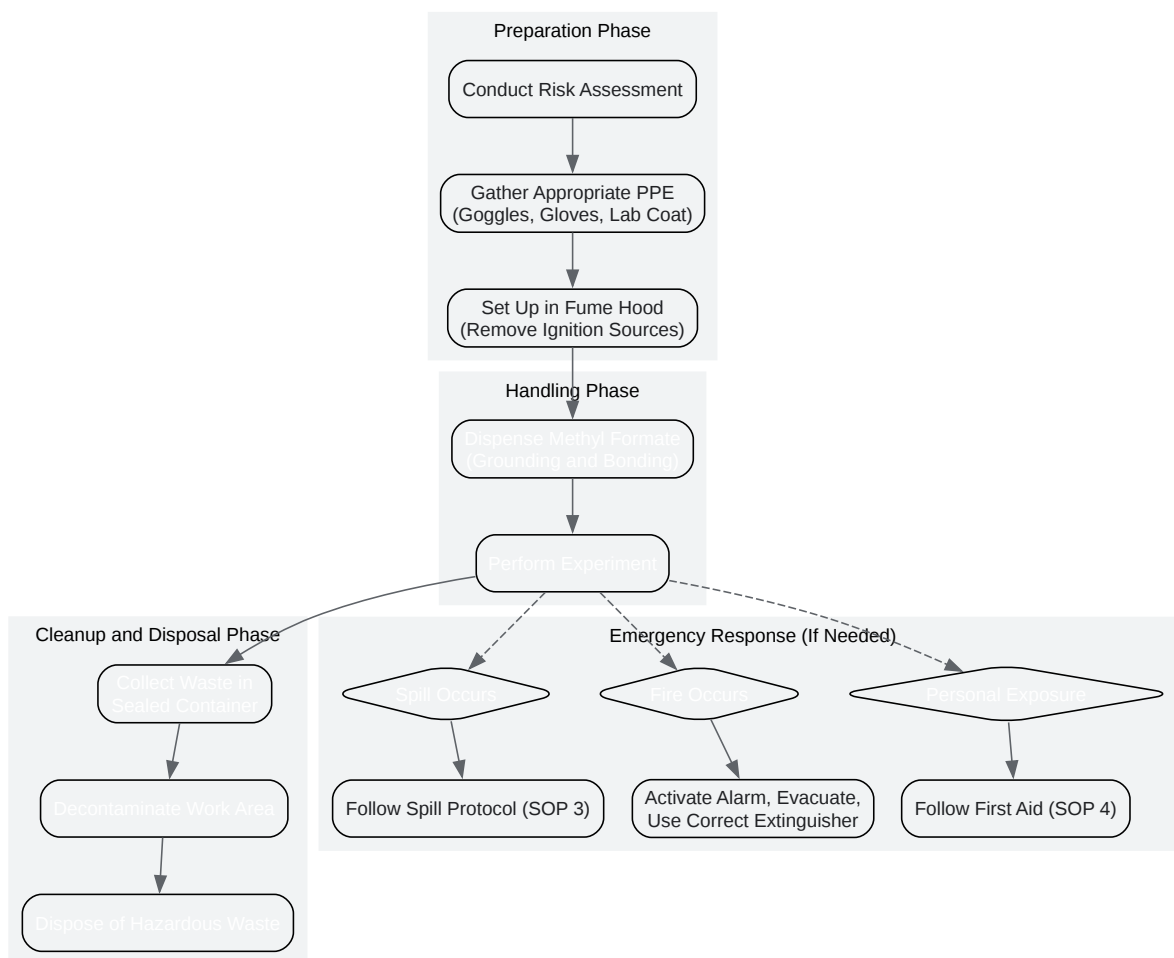
- Immediate Actions:
 - Evacuate all non-essential personnel from the spill area.[\[1\]](#)
 - Eliminate all ignition sources immediately.[\[1\]](#)[\[6\]](#)
 - Ventilate the area.[\[1\]](#)
- Spill Containment and Cleanup (for small spills):

- Wear the appropriate PPE as described in SOP 1.
- Contain the spill using an inert absorbent material such as vermiculite, dry sand, or earth.
[1]
- Use non-sparking tools to collect the absorbed material and place it in a sealed container for disposal.[6][10]
- Clean the spill area with soap and water.[9]
- Large Spills:
 - Evacuate the area and contact the institutional emergency response team immediately.[1]

SOP 4: Emergency Procedures - First Aid

- Inhalation: Move the affected person to fresh air. If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.[4][10]
- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15-30 minutes, occasionally lifting the upper and lower eyelids.[1][4][10] Seek immediate medical attention.
- Skin Contact: Remove contaminated clothing and wash the affected skin area with plenty of soap and water.[1][4][10]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Seek immediate medical attention.[4][10]

Experimental Workflow for Safe Handling of Methyl Formate



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Caption: A typical experimental workflow outlining the key stages for safely handling **methyl formate**.

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